

Silafluofen: A Comprehensive Toxicological Profile

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Compound of Interest

Compound Name: Silafluofen

Cat. No.: B012357

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

Silafluofen is a synthetic pyrethroid insecticide notable for its unique chemical structure, which incorporates a silicon atom. This structural modification confers distinct properties, including enhanced stability and a favorable toxicological profile compared to conventional pyrethroids, particularly concerning aquatic life.[1] This technical guide provides a comprehensive overview of the toxicological data and profile of **Silafluofen**, intended for researchers, scientists, and professionals in drug development. It details its chemical and physical properties, toxicokinetics, and toxicodynamics, supported by experimental data and methodologies.

Chemical and Physical Properties

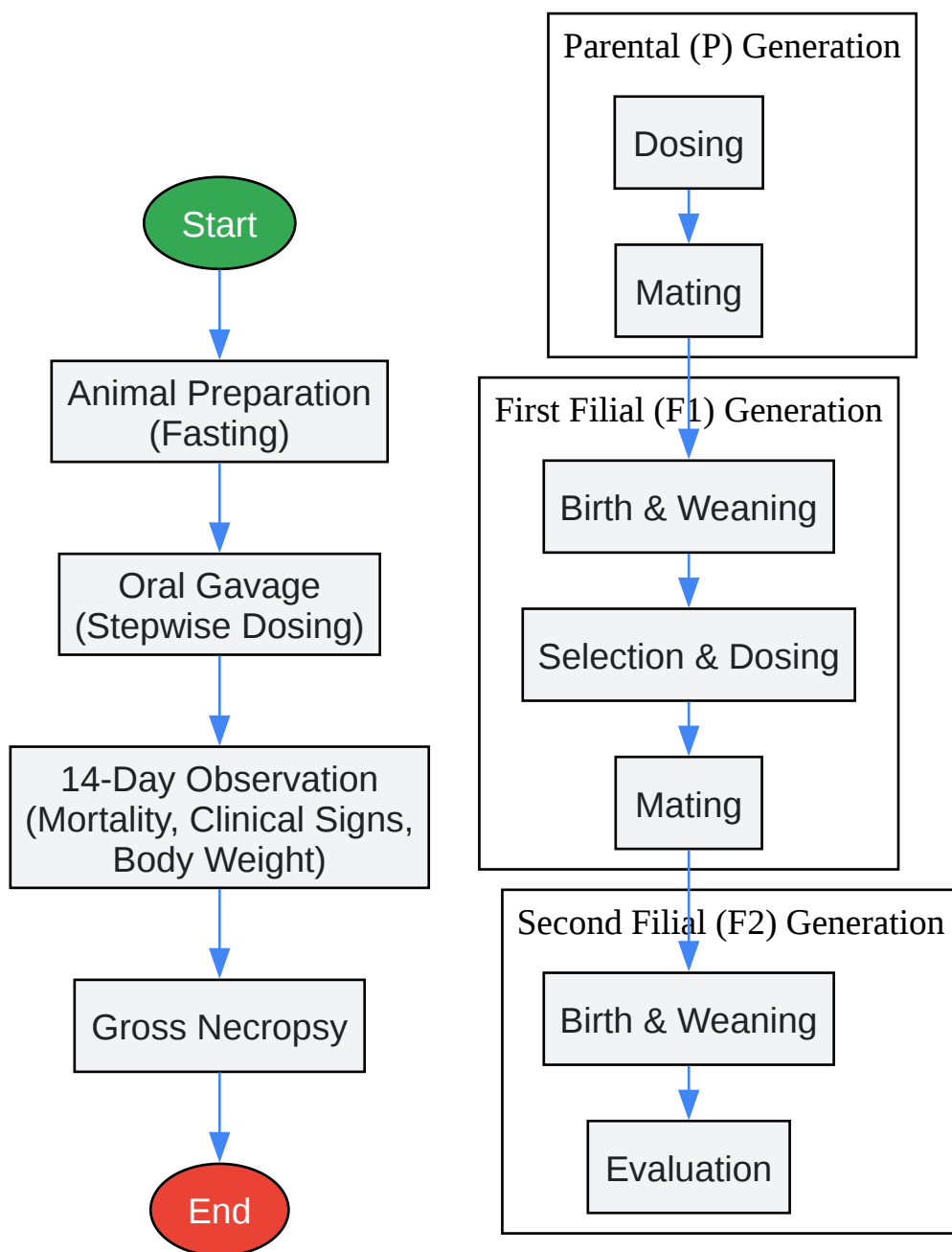
Silafluofen is an organosilicon compound with the IUPAC name (4-ethoxyphenyl)[3-(4-fluoro-3-phenoxyphenyl)propyl]dimethylsilane.[2] Its chemical structure is characterized by a silicon atom replacing a carbon atom in the neophyl group, a feature that contributes to its chemical stability, particularly in alkaline conditions.[1]

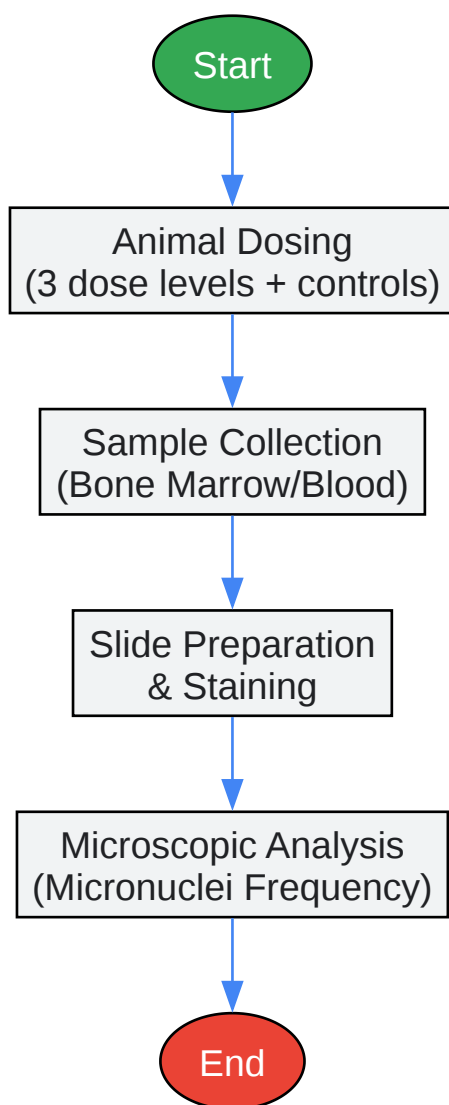
Table 1: Chemical and Physical Properties of **Silafluofen**

Property	Value	Reference
IUPAC Name	(4-ethoxyphenyl)[3-(4-fluoro-3-phenoxyphenyl)propyl]dimethyl silane	[2]
Synonyms	Eflusilanat, Silonen	[2]
CAS Number	105024-66-6	[3]
Molecular Formula	C ₂₅ H ₂₉ FO ₂ Si	[3]
Molecular Weight	408.58 g/mol	[3]
Appearance	Colorless to yellowish oily liquid	[4]
Water Solubility	Very low	[4]
Chemical Stability	Stable under sunlight, in soil, and in alkaline environments	[1][5]

Toxicodynamics: Mechanism of Action

As a pyrethroid insecticide, the primary mode of action for **Silafluofen** is the modulation of voltage-gated sodium channels in the nerve cell membrane of insects.[4] It binds to the sodium channels, causing them to remain open for an extended period. This leads to a continuous influx of sodium ions, resulting in hyperexcitation of the nervous system, paralysis, and ultimately, the death of the insect. **Silafluofen** acts as both a contact and a stomach poison.[1]





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